

Application Notes and Protocols: 306Oi9-cis2 Based Nanoparticles for Cell Culture

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Compound of Interest

Compound Name: 306Oi9-cis2

Cat. No.: B15595534

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The **306Oi9-cis2** nanoparticle system represents a state-of-the-art, non-viral vector for the efficient delivery of nucleic acids into a wide range of mammalian cells. These nanoparticles are formulated from a proprietary cationic lipid blend that self-assembles into stable, uniform particles. This formulation is designed to electrostatically interact with and encapsulate anionic payloads such as plasmid DNA (pDNA) and small interfering RNA (siRNA), protecting them from degradation and facilitating their entry into cells.

The primary applications of **306Oi9-cis2** nanoparticles in cell culture include, but are not limited to, transient gene expression, gene silencing (RNA interference), and high-throughput screening. Their high transfection efficiency, coupled with low cytotoxicity, makes them an ideal tool for basic research, drug discovery, and the development of novel therapeutic strategies.

Quantitative Data Summary

The following tables summarize the performance characteristics of **306Oi9-cis2** nanoparticles across various cell lines and experimental conditions.

Table 1: Transfection Efficiency of **306Oi9-cis2** with a GFP-Expressing Plasmid

Cell Line	Cell Type	Transfection Efficiency (%)*	Cell Viability (%)**
HEK293	Human Embryonic Kidney	85 ± 5	92 ± 4
HeLa	Human Cervical Cancer	78 ± 6	88 ± 5
A549	Human Lung Carcinoma	65 ± 8	85 ± 7
Jurkat	Human T-cell Lymphoma	45 ± 7	75 ± 9

* Determined by flow cytometry 48 hours post-transfection.

- Determined by MTT assay 48 hours post-transfection.*

Table 2: Gene Silencing Efficiency of **306Oi9-cis2** with GAPDH-Targeting siRNA

Cell Line	siRNA Concentration (nM)	Gene Knockdown (%)*
HEK293	10	88 ± 5
HEK293	25	95 ± 3
HeLa	10	82 ± 7
HeLa	25	91 ± 4

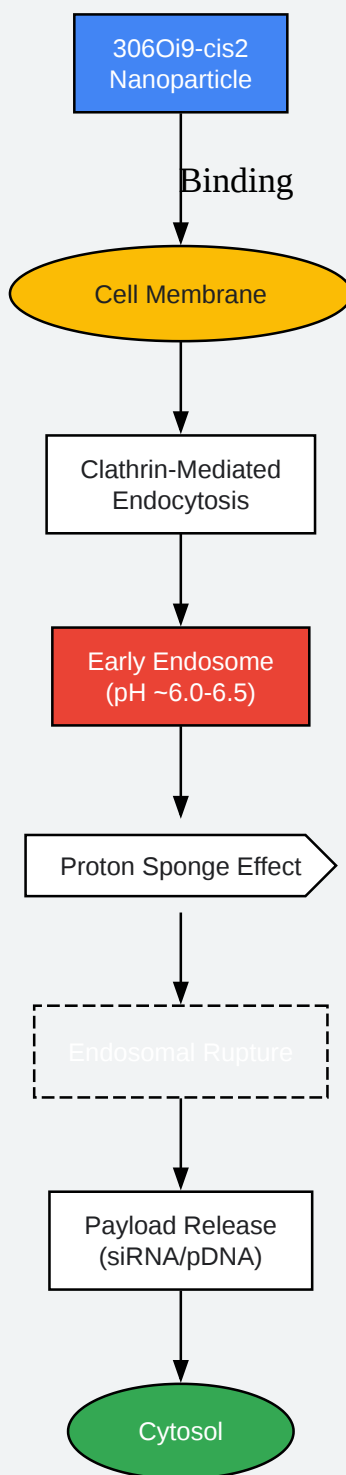
* Determined by qRT-PCR 48 hours post-transfection relative to a non-targeting control.

Table 3: Physicochemical Properties of **306Oi9-cis2** Nanoparticle-Nucleic Acid Complexes

Parameter	Value
Mean Hydrodynamic Diameter (nm)	120 ± 15
Polydispersity Index (PDI)	< 0.2
Zeta Potential (mV)	+35 ± 5

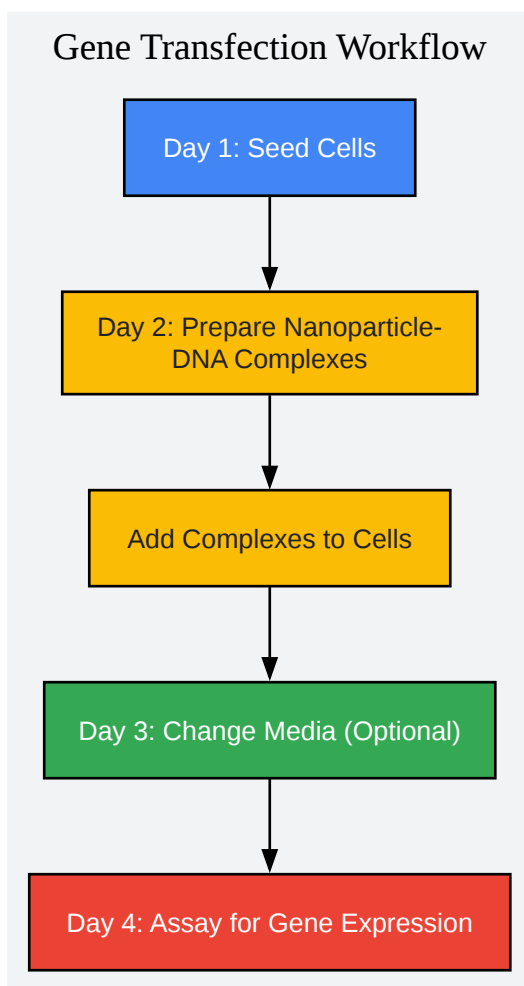
Signaling Pathway and Experimental Workflow Diagrams

Cellular Uptake and Endosomal Escape



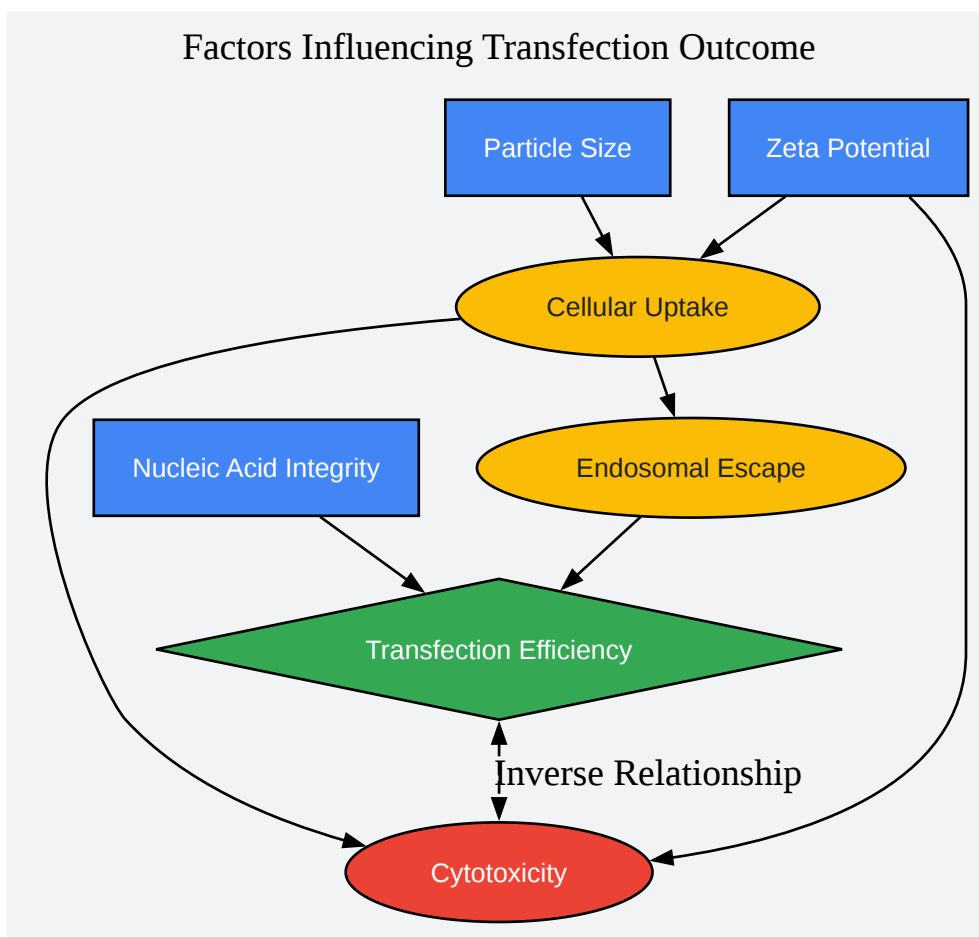
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Caption: Mechanism of cellular uptake and payload release.



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Caption: Typical experimental workflow for gene transfection.



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Caption: Relationship between nanoparticle properties and experimental outcomes.

Experimental Protocols

Protocol 1: Plasmid DNA Transfection for Protein Overexpression

Materials:

- **3060i9-cis2** Transfection Reagent
- Opti-MEM™ I Reduced Serum Medium
- Plasmid DNA ($\geq 1 \mu\text{g}/\mu\text{L}$)

- 24-well tissue culture plates
- Mammalian cell line of choice
- Complete growth medium

Procedure:

- Cell Seeding (Day 1):
 - Seed 5×10^4 to 2×10^5 cells per well in a 24-well plate with 0.5 mL of complete growth medium.
 - Incubate overnight at 37°C in a CO2 incubator until cells reach 70-80% confluency.
- Preparation of Nanoparticle-DNA Complexes (Day 2):
 - For one well of a 24-well plate:
 - Tube A: Dilute 0.5 µg of plasmid DNA in 25 µL of Opti-MEM™. Mix gently.
 - Tube B: Dilute 1.5 µL of **306Oi9-cis2** reagent in 25 µL of Opti-MEM™. Mix gently and incubate for 5 minutes at room temperature.
 - Combine the contents of Tube A and Tube B. Mix gently by pipetting up and down.
 - Incubate for 20 minutes at room temperature to allow complexes to form.
- Transfection:
 - Add the 50 µL of nanoparticle-DNA complexes dropwise to the well containing cells and medium.
 - Gently rock the plate to ensure even distribution.
 - Incubate the cells at 37°C in a CO2 incubator.
- Post-Transfection (Day 3-4):

- (Optional) For sensitive cell lines, replace the medium with fresh, complete growth medium 4-6 hours post-transfection.
- Assay for gene expression 24-72 hours post-transfection. For fluorescent proteins like GFP, visualization can be done using fluorescence microscopy. For other proteins, analysis can be performed via Western blot or other relevant assays.

Protocol 2: siRNA Delivery for Gene Silencing

Materials:

- **3060i9-cis2** Transfection Reagent
- Opti-MEM™ I Reduced Serum Medium
- siRNA stock solution (e.g., 20 μ M)
- 24-well tissue culture plates
- Mammalian cell line of choice
- Complete growth medium
- Non-targeting control siRNA

Procedure:

- Cell Seeding (Day 1):
 - Follow the same procedure as in Protocol 1.
- Preparation of Nanoparticle-siRNA Complexes (Day 2):
 - For one well of a 24-well plate (for a final siRNA concentration of 25 nM):
 - Tube A: Dilute 1.25 μ L of 20 μ M siRNA stock in 25 μ L of Opti-MEM™. Mix gently.
 - Tube B: Dilute 1.0 μ L of **3060i9-cis2** reagent in 25 μ L of Opti-MEM™. Mix gently and incubate for 5 minutes at room temperature.

- Combine the contents of Tube A and Tube B. Mix gently.
- Incubate for 15 minutes at room temperature.
- Transfection:
 - Add the 50 μ L of nanoparticle-siRNA complexes to the cells as described in Protocol 1.
- Post-Transfection (Day 4):
 - Harvest cells 48-72 hours post-transfection to assess gene knockdown.
 - Analyze mRNA levels using qRT-PCR or protein levels using Western blot, comparing to cells treated with a non-targeting control siRNA.

Protocol 3: Cell Viability Assessment using MTT Assay

Materials:

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- 96-well tissue culture plate
- Transfected and control cells

Procedure:

- Perform transfection in a 96-well plate format, scaling down the volumes from the 24-well plate protocols accordingly. Include untransfected control wells.
- At 48 hours post-transfection:
 - Aspirate the culture medium from each well.
 - Add 100 μ L of fresh medium and 10 μ L of MTT solution to each well.

- Incubate for 2-4 hours at 37°C until purple formazan crystals are visible.
- Solubilization:
 - Aspirate the medium containing MTT.
 - Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Incubate for 10 minutes at room temperature on a shaker to ensure complete dissolution.
- Measurement:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate cell viability as a percentage of the absorbance of the untransfected control cells.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low Transfection Efficiency	Suboptimal cell confluency	Ensure cells are 70-80% confluent at the time of transfection.
Poor quality nucleic acid	Use high-purity, endotoxin-free plasmid DNA or siRNA.	
Incorrect reagent-to-nucleic acid ratio	Optimize the ratio of 306Oi9-cis2 to nucleic acid (e.g., from 1:1 to 4:1 v/w).	
High Cytotoxicity	Reagent concentration too high	Reduce the amount of 306Oi9-cis2 reagent used.
Cells are too sparse or over-confluent	Seed cells to achieve the recommended confluency.	
Sensitive cell line	Change the medium 4-6 hours post-transfection.	
Inconsistent Results	Variation in cell passage number	Use cells within a consistent and low passage number range.
Incomplete mixing of complexes	Ensure gentle but thorough mixing when preparing complexes.	

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